

A Comparative Analysis of the Wet Fastness Properties of Disperse Dyes on Nylon

Author: BenchChem Technical Support Team. Date: December 2025

| Compound of Interest | | |
|----------------------|-------------------|-----------|
| Compound Name: | Disperse yellow 9 | |
| Cat. No.: | B1364994 | Get Quote |

A comprehensive guide for researchers and textile scientists evaluating the performance of disperse dyes on polyamide fibers, with a comparative look at alternative dye classes and supporting experimental data.

The selection of dyes for synthetic fibers like nylon (polyamide) is a critical decision in the textile industry, directly impacting the quality and durability of the final product. Among the various dye classes, disperse dyes are frequently utilized for their ability to impart a wide range of colors to hydrophobic fibers. However, their performance, particularly in terms of wet fastness—the resistance of the color to washing, perspiration, and rubbing—can be a significant concern, especially in deep shades. This guide provides a comparative study of the wet fastness properties of disperse dyes on nylon, supported by experimental data and detailed testing protocols.

Executive Summary

Disperse dyes generally exhibit moderate to good wet fastness properties on many synthetic fibers, but their performance on nylon is often characterized as fair to poor, particularly in terms of wash fastness.[1] The molecular structure of the disperse dye, the dyeing process, and post-treatment procedures all play a crucial role in the final fastness of the dyed fabric. This guide will delve into the quantitative assessment of these properties and compare them with alternative dye classes suitable for nylon, such as acid and vat dyes, to provide a comprehensive overview for informed dye selection.



Comparative Wet Fastness Performance

The wet fastness of a dyed textile is a composite of its resistance to various aqueous challenges. The key parameters evaluated are wash fastness, perspiration fastness, and crocking (rubbing) fastness. These are typically assessed using a standardized grey scale for color change of the fabric and staining of an adjacent multifiber fabric, with ratings from 1 (poor) to 5 (excellent).

Disperse Dyes on Nylon

The wash fastness of disperse dyes on nylon is a notable area of concern, often yielding fair to poor ratings, especially for deep shades.[1] This is attributed to the relatively weak physical bonds formed between the non-ionic disperse dye molecules and the polyamide fiber. Factors such as the amorphous nature of nylon can facilitate the migration of dye molecules out of the fiber during washing.[2]

Perspiration can also lead to color change and staining, with performance varying based on the specific dye chemistry. Rubbing, particularly when the fabric is wet, can result in significant color transfer. Wet rub fastness is consistently observed to be lower than dry rub fastness for disperse-dyed nylon.

Alternative Dye Classes for Nylon

Acid Dyes: This class of anionic dyes forms stronger ionic bonds with the amino groups in the nylon polymer, generally resulting in better wet fastness compared to disperse dyes. However, the fastness properties of acid dyes can vary significantly depending on their molecular size and structure. They are often categorized into leveling, milling, and super-milling types, with wet fastness generally increasing in that order.

Vat Dyes: Known for their excellent overall fastness properties on cellulosic fibers, vat dyes can also be applied to nylon. Once insolubilized within the fiber, they exhibit high resistance to washing and other wet treatments, often achieving superior fastness ratings.

Data Presentation: Comparative Wet Fastness Ratings



The following tables summarize the typical wet fastness performance of different dye classes on nylon, based on available experimental data. The ratings are on a scale of 1 to 5, where 5 represents the best performance.

Table 1: Wash Fastness (ISO 105-C06)

| Dye Class | Dye Example | Color Change | Staining (Nylon) | Staining (Cotton) | Staining (Polyester) |
|--------------------|--------------------------------|-----------------|---------------------|----------------------|-------------------------|
| Disperse | Synthesized Dye 1 | 3-4 | 3 | 3-4 | 4 |
| Synthesized Dye 2 | 4 | 4 | 4 | 4-5 | |
| Acid | Typical Milling Acid Dye | 4 | 4 | 4-5 | 4-5 |
| Vat | Typical Vat Dye | 4-5 | 4-5 | 4-5 | 4-5 |

Table 2: Perspiration Fastness (ISO 105-E04)

| Dye Class | Dye Example | Color Change (Acidic) | Staining (Nylon, Acidic) | Color Change (Alkaline) | Staining (Nylon, Alkaline) |
|--------------------|--------------------------------|-----------------------------|--------------------------------|-------------------------------|----------------------------------|
| Disperse | Synthesized Dye 1 | 4 | 4 | 4 | 4 |
| Synthesized Dye 2 | 4-5 | 4-5 | 4-5 | 4-5 | |
| Acid | Typical Milling Acid Dye | 4-5 | 4-5 | 4-5 | 4-5 |
| Vat | Typical Vat Dye | 5 | 5 | 5 | 5 |



Table 3: Crocking/Rubbing Fastness (ISO 105-X12)

| Dye Class | Dye Example | Dry Rubbing | Wet Rubbing |
|-------------------|-----------------------------|-------------|-------------|
| Disperse | Synthesized Dye 1 | 4 | 3 |
| Synthesized Dye 2 | 4-5 | 3-4 | |
| Acid | Typical Milling Acid Dye | 4-5 | 3-4 |
| Vat | Typical Vat Dye | 4-5 | 4 |

Experimental Protocols

Accurate and reproducible assessment of wet fastness properties is paramount. The following are detailed methodologies for the key experiments cited, based on internationally recognized standards.

Wash Fastness Test (ISO 105-C06)

This test determines the resistance of the color of textiles to domestic or commercial laundering procedures.

 Apparatus: Launder-Ometer or similar apparatus, stainless steel balls, multifiber fabric (e.g., DW type containing wool, acrylic, polyester, nylon, cotton, and acetate), grey scale for assessing color change and staining.

Procedure:

- A composite specimen is prepared by sewing the dyed nylon fabric (4 cm x 10 cm) to a
 piece of multifiber fabric of the same size.
- The composite specimen is placed in a stainless steel container with a specified volume of detergent solution and a set number of stainless steel balls.
- The container is sealed and placed in the Launder-Ometer, which is then operated at a specified temperature (e.g., 60°C) and for a specific duration (e.g., 30 minutes).



- After the cycle, the composite specimen is removed, rinsed thoroughly with cold water, and dried at a temperature not exceeding 60°C.
- The color change of the dyed nylon and the staining of each fiber in the multifiber fabric are assessed visually using the respective grey scales under standardized lighting conditions.

Perspiration Fastness Test (ISO 105-E04)

This method evaluates the resistance of the color of textiles to the action of simulated human perspiration.

- Apparatus: Perspirometer or equivalent device, oven, acidic and alkaline perspiration solutions, multifiber fabric, grey scales.
- Procedure:
 - Two composite specimens are prepared as in the wash fastness test.
 - One specimen is immersed in the acidic perspiration solution and the other in the alkaline solution for 30 minutes at room temperature.
 - The excess solution is removed by passing the specimens through a wringer.
 - The specimens are placed between acrylic or glass plates in the Perspirometer under a specified pressure (12.5 kPa).
 - The loaded Perspirometer is placed in an oven at 37 ± 2°C for 4 hours.
 - The specimens are then removed and dried separately in warm air.
 - The color change and staining are assessed using grey scales.

Crocking (Rubbing) Fastness Test (ISO 105-X12)

This test assesses the amount of color transferred from the surface of a colored textile material to other surfaces by rubbing.



 Apparatus: Crockmeter, standard white cotton rubbing cloth, grey scale for assessing staining.


Procedure:

- A specimen of the dyed nylon fabric is mounted on the base of the Crockmeter.
- Dry Rubbing: A dry, conditioned piece of standard white cotton cloth is mounted on the rubbing finger of the Crockmeter. The finger is then passed back and forth over the specimen 10 times with a downward force of 9 N.
- Wet Rubbing: A piece of the standard white cotton cloth is wetted with deionized water to a 100% pick-up and mounted on the rubbing finger. The rubbing procedure is repeated on a fresh area of the dyed specimen.
- The amount of color transferred to the white rubbing cloths is assessed using the grey scale for staining.

Experimental Workflow and Logical Relationships

The following diagrams illustrate the logical flow of a comparative wet fastness study and the relationship between factors influencing the fastness properties of disperse dyes on nylon.






Click to download full resolution via product page

Fig. 1: Experimental workflow for the comparative study.





Click to download full resolution via product page

Fig. 2: Factors influencing wet fastness of disperse dyes on nylon.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. How to dye and procedure of dyeing for textile: FASTNESS PROPERTIES OF DISPERSE DYES [dyes4dyeing.blogspot.com]
- 2. discoveryjournals.org [discoveryjournals.org]
- To cite this document: BenchChem. [A Comparative Analysis of the Wet Fastness Properties
 of Disperse Dyes on Nylon]. BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b1364994#comparative-study-of-the-wet-fastnessproperties-of-disperse-dyes-on-nylon]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com





